

potential hazards and safety precautions for handling 3-(chloromethyl)pyridazine

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Compound of Interest

Compound Name: 3-(Chloromethyl)pyridazine

Cat. No.: B1315788

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An In-depth Technical Guide to the Safe Handling of 3-(Chloromethyl)pyridazine

This guide provides a comprehensive overview of the potential hazards and essential safety precautions for handling **3-(chloromethyl)pyridazine** (CAS No: 41227-72-9). Designed for researchers, chemists, and professionals in drug development, this document synthesizes critical safety information from analogous chemical structures to establish a robust framework for risk mitigation. Given the limited publicly available safety data for this specific compound, the principles of chemical analogy and precautionary handling are paramount. The information herein is extrapolated from safety data for structurally related compounds, including various chloromethyl-substituted pyridines and pyridazines.

Compound Profile and Hazard Identification

3-(Chloromethyl)pyridazine is a heterocyclic organic compound with the molecular formula $C_5H_5ClN_2$.^[1] Its structure suggests reactivity typical of benzylic halides, making it a valuable but potentially hazardous intermediate in synthetic chemistry. While a specific, comprehensive toxicological profile for **3-(chloromethyl)pyridazine** is not readily available, data from closely related compounds, such as 3-(chloromethyl)pyridine hydrochloride, indicate significant potential hazards.^[2]

GHS Hazard Classification (Inferred)

Based on analogous compounds, **3-(chloromethyl)pyridazine** should be handled as a substance with the following potential classifications:

Hazard Class	Category	Hazard Statement	Source
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.	[2] [3] [4]
Skin Corrosion/Irritation	Category 1B/1C	H314: Causes severe skin burns and eye damage.	[2] [5]
Serious Eye Damage	Category 1	H318: Causes serious eye damage.	[4] [6]
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction.	[2] [6]
Germ Cell Mutagenicity	Category 2	H341: Suspected of causing genetic defects.	[2]
Carcinogenicity	Category 2	H351: Suspected of causing cancer.	[2] [7]
Corrosive to Metals	Category 1	H290: May be corrosive to metals.	[2]
Aquatic Hazard (Acute & Chronic)	Category 1	H410: Very toxic to aquatic life with long lasting effects.	[2]

This table is a synthesis of data from related compounds and should be used as a precautionary guideline.

A bioassay on 3-(chloromethyl)pyridine hydrochloride showed it was carcinogenic in male rats and mice of both sexes, producing tumors at the site of application.[\[7\]](#) This underscores the critical need for stringent handling protocols to prevent exposure.

Risk Assessment and Mitigation Workflow

A systematic approach to safety is crucial. The following workflow outlines the logical steps from initial assessment to post-experimental procedures, ensuring a multi-layered safety protocol.

Caption: Risk Mitigation & Response Workflow for Handling **3-(chloromethyl)pyridazine**.

Engineering Controls and Personal Protective Equipment (PPE)

The primary objective is to minimize exposure through physical barriers and specialized equipment.

Engineering Controls

- Chemical Fume Hood: All handling of **3-(chloromethyl)pyridazine**, including weighing, transfers, and reactions, must be performed inside a properly functioning and certified chemical fume hood.[8][9][10] This is the most critical engineering control to prevent inhalation of dust or vapors.
- Ventilation: The laboratory must be well-ventilated to ensure any fugitive emissions are diluted and removed.[2][11]
- Safety Stations: An emergency eyewash station and safety shower must be readily accessible within a 10-second travel distance (<50 feet) of the handling area.[12]

Personal Protective Equipment (PPE)

A comprehensive PPE suite is mandatory.[13] The selection must be based on the potential for skin, eye, and respiratory exposure.

PPE Category	Item	Specification	Rationale & Source
Eye/Face Protection	Safety Goggles & Face Shield	Tightly fitting, splash-proof goggles conforming to EN 166 (EU) or NIOSH (US) standards. A full face shield is required when there is a risk of splashing.	Protects against severe eye damage and irritation from splashes or dust. [2] [6] [9]
Skin Protection	Chemical-Resistant Gloves	Nitrile or butyl rubber gloves. Inspect before use and replace immediately if contaminated. Use a two-glove system (double-gloving) for added protection.	Provides a barrier against a substance that causes severe skin burns and may be absorbed dermally. [8] [9]
Lab Coat	Flame-resistant, fully buttoned lab coat. Consider an impervious apron for larger quantities.	Protects skin and personal clothing from contamination. [8] [9]	
Respiratory Protection	Respirator	For operations with a high potential for aerosolization or if engineering controls are insufficient, a NIOSH-approved respirator with P3 (or N95 for solids) cartridges is necessary. [2] [4]	Prevents inhalation of the compound, which is suspected to be a respiratory irritant and potentially carcinogenic. [2] [9] [14]

Detailed Experimental Protocols

Adherence to standardized protocols is essential for ensuring safety and experimental integrity.

Protocol for Safe Weighing and Handling

- Preparation: Don all required PPE (double gloves, lab coat, safety goggles, face shield). Confirm the chemical fume hood is operational.
- Staging: Place a weigh boat, spatula, and a sealable container for the compound on the analytical balance inside the fume hood.
- Tare: Tare the analytical balance with the empty, closed container on the pan.
- Transfer: Carefully transfer the required amount of **3-(chloromethyl)pyridazine** from the stock bottle to the container using a clean spatula. Avoid generating dust.^[6]
- Sealing: Immediately and securely seal the container. Clean the spatula and any contaminated surfaces inside the hood with a suitable solvent (e.g., isopropanol) and dispose of the cleaning materials as hazardous waste.
- Transport: If the container needs to be moved, place it in a secondary, shatter-proof container for transport.
- Post-Handling: Wash hands thoroughly with soap and water after removing gloves.^{[2][6]} Do not eat, drink, or smoke in the work area.^[9]

Protocol for Emergency Spill Response

- Evacuate & Alert: Immediately alert personnel in the vicinity. If the spill is large or outside of a fume hood, evacuate the area and contact the institution's emergency response team.^{[8][12]}
- Isolate: Prevent the spread of the material. For solid spills, avoid creating dust.^[6]
- Assess: If the spill is small and contained within a fume hood, and you are trained to handle it, proceed with cleanup.
- Cleanup (Solid Spill):
 - Don appropriate PPE, including respiratory protection.

- Gently cover the spill with an inert absorbent material like sand or vermiculite. Do not use combustible materials.
- Carefully sweep or scoop the material into a labeled, sealable hazardous waste container. [2][6] Use non-sparking tools.[9][11]
- Decontaminate the spill area with a suitable solvent, followed by soap and water.
- Disposal: All cleanup materials must be disposed of as hazardous chemical waste.[15]

Emergency and First Aid Procedures

Immediate and appropriate action is critical in the event of an exposure.

- Inhalation: Remove the individual to fresh air immediately.[2][14] If breathing is difficult or has stopped, provide artificial respiration (avoiding mouth-to-mouth resuscitation if the victim ingested the chemical) and seek immediate medical attention.[16] Symptoms like lung edema may be delayed.[2]
- Skin Contact: Immediately flush the affected skin with copious amounts of water for at least 15 minutes while removing all contaminated clothing and footwear.[2][12] A safety shower should be used if the contact area is large.[12] Seek immediate medical attention.[2]
- Eye Contact: Immediately flush the eyes with a gentle, continuous stream of water at an eyewash station for at least 15-20 minutes, holding the eyelids open.[2][14] Remove contact lenses if present and easy to do.[2] Transport to a hospital or doctor without delay.[2]
- Ingestion: Do NOT induce vomiting.[2] Rinse the mouth with water.[9] Never give anything by mouth to an unconscious person.[16] Call a poison control center or doctor immediately for treatment advice.[2]

Storage and Disposal

Proper storage and disposal are final, critical steps in the chemical's lifecycle to protect both personnel and the environment.

Storage

- Store in the original, tightly sealed container in a cool, dry, and well-ventilated area.[6][10][11]
- The storage area should be a locked cabinet or room to restrict access.[2][9]
- Store away from incompatible materials, particularly strong oxidizing agents, acids, and bases.[10][17]
- Protect containers from physical damage and check regularly for leaks.[2][6]

Waste Disposal

- All waste containing **3-(chloromethyl)pyridazine**, including empty containers, contaminated PPE, and cleanup materials, must be treated as hazardous waste.
- Collect waste in designated, properly labeled, and sealed containers.[15]
- Do not mix with other waste streams unless explicitly permitted.[15]
- Disposal must be handled by a licensed chemical waste disposal company in accordance with all local, regional, and national regulations.[2][5] Do not discharge to sewer systems.[18]

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